

Essential Guide to the Proper Disposal of 1,13-Tetradecadien-4-ol

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Compound of Interest

Compound Name: *1,13-Tetradecadien-4-ol*

Cat. No.: *B15092361*

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of laboratory chemicals is paramount. This guide provides a detailed, step-by-step procedure for the proper disposal of **1,13-Tetradecadien-4-ol**, a long-chain unsaturated alcohol. Adherence to these protocols is critical for laboratory safety and environmental protection.

Disclaimer: A specific Safety Data Sheet (SDS) for **1,13-Tetradecadien-4-ol** (CAS No. 114837-51-3) was not located. The following disposal procedures are based on general best practices for the disposal of flammable liquid alcohols and similar chemical compounds. It is imperative to consult your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with all local, state, and federal regulations.

Immediate Safety and Handling Precautions

Before beginning any disposal process, ensure you are wearing the appropriate Personal Protective Equipment (PPE). This includes, but is not limited to:

- Chemical-resistant gloves (e.g., nitrile)
- Safety goggles or a face shield
- A flame-retardant laboratory coat

Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure. Keep away from heat, sparks, open flames, and other ignition sources as the compound is likely flammable.

Step-by-Step Disposal Protocol

The primary principle for the disposal of **1,13-Tetradecadien-4-ol** is to treat it as hazardous chemical waste. It must not be poured down the drain or disposed of in regular trash.

- Waste Collection and Segregation:
 - Designate a specific, properly labeled, and leak-proof container for the collection of **1,13-Tetradecadien-4-ol** waste.
 - The container should be made of a material compatible with flammable organic liquids.
 - Clearly label the container as "Hazardous Waste: Flammable Organic Liquid" and list the full chemical name: "**1,13-Tetradecadien-4-ol**".
 - Do not mix this waste with other incompatible chemical waste streams, such as acids, bases, or oxidizers, to prevent dangerous reactions.[\[1\]](#)
- Container Management:
 - Keep the waste container tightly sealed when not in use to prevent the release of vapors.
 - Do not fill the container to more than 90% of its capacity to allow for vapor expansion.[\[2\]](#)
 - Store the waste container in a designated, cool, and well-ventilated secondary containment bin or cabinet away from ignition sources.[\[1\]](#)[\[2\]](#)
- Disposal of Contaminated Materials:
 - Any materials that have come into contact with **1,13-Tetradecadien-4-ol**, such as pipette tips, gloves, and absorbent pads, should be considered contaminated solid waste.
 - Collect these materials in a separate, clearly labeled, and sealed plastic bag or container.

- Label the container as "Hazardous Waste: Solid Debris Contaminated with **1,13-Tetradecadien-4-ol**".
- Arranging for Final Disposal:
 - Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the waste containers.
 - Provide them with a complete and accurate inventory of the waste.
 - Follow all institutional and regulatory procedures for waste handover and documentation. Disposal of contents and container must be in accordance with all local, regional, national, and international regulations.^[3]

Quantitative Data Summary

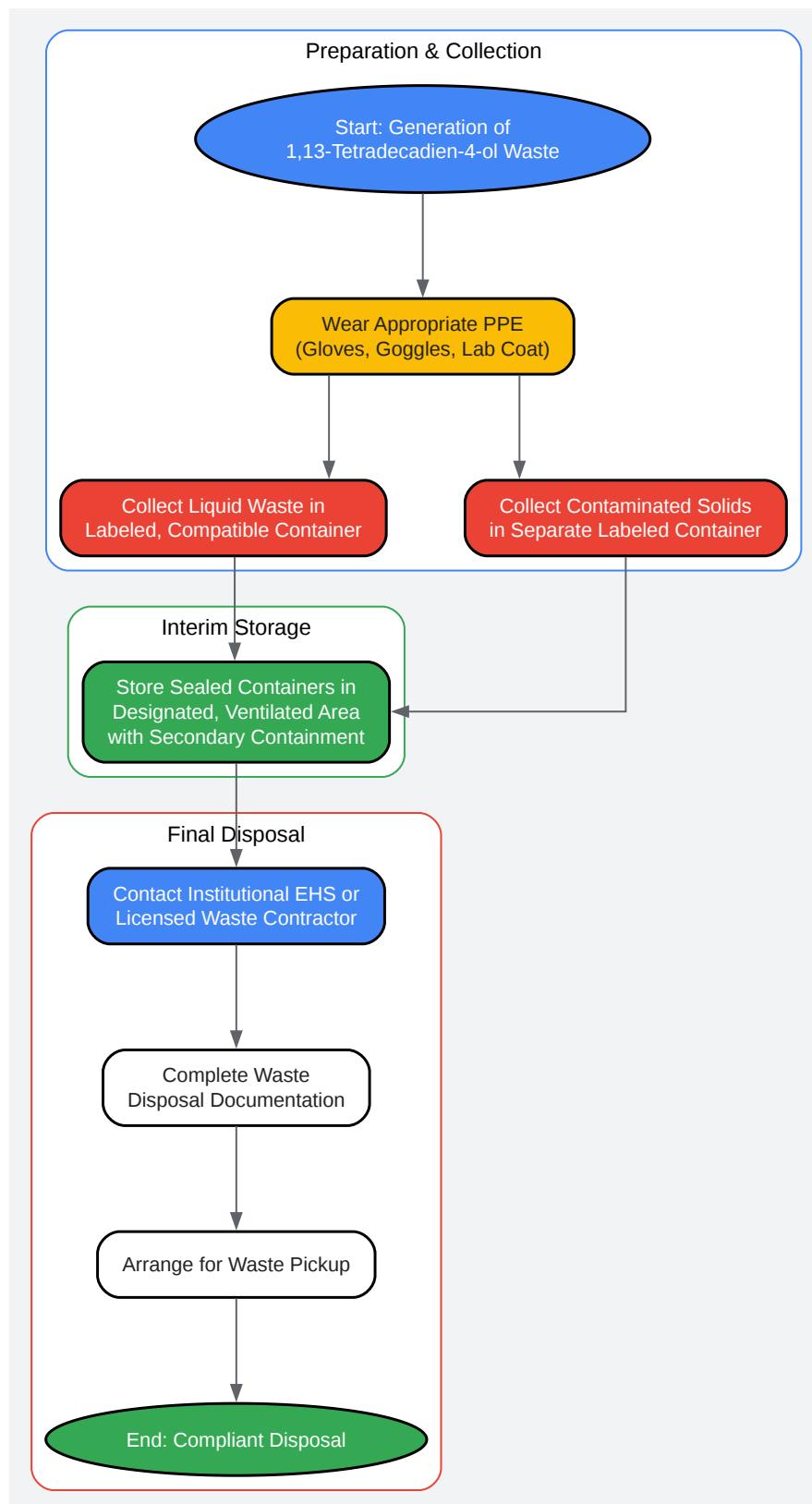
As a specific SDS for **1,13-Tetradecadien-4-ol** is unavailable, a table of its specific quantitative safety and physical data cannot be provided. However, for general reference, the table below contains information for a structurally similar, though not identical, compound, 1-Tetradecanol, which can offer an indication of the general properties of long-chain alcohols.

Property	Value (for 1-Tetradecanol)
Flash Point	140 °C (284 °F) ^[4]
Autoignition Temperature	Not available
Lower Explosion Limit	Not available
Upper Explosion Limit	Not available

Note: This data is for 1-Tetradecanol and should be used for general informational purposes only. The properties of **1,13-Tetradecadien-4-ol** may differ.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **1,13-Tetradecadien-4-ol**.

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Caption: Workflow for the safe disposal of **1,13-Tetradecadien-4-ol**.

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